

N,N-Dimethylpyridin-3-amine: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N,N*-dimethylpyridin-3-amine

Cat. No.: B102484

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and is not a substitute for a formal Safety Data Sheet (SDS) from a certified supplier. **N,N-dimethylpyridin-3-amine** is a hazardous chemical, and all handling should be performed by trained professionals in a controlled laboratory setting with appropriate safety measures in place.

Chemical Identification and Physical Properties

N,N-dimethylpyridin-3-amine is a substituted pyridine derivative. While detailed experimental data for this specific isomer is limited, the following table summarizes available information. Users should verify these properties with supplier-specific documentation.

Property	Value	Source
Chemical Name	N,N-dimethylpyridin-3-amine	PubChem[1]
Synonyms	3-(Dimethylamino)pyridine, N,N-Dimethyl-3-pyridinamine	ECHEMI[2]
CAS Number	18437-57-5	Synblock[3]
Molecular Formula	C ₇ H ₁₀ N ₂	Synblock[3]
Molecular Weight	122.17 g/mol	Synblock[3]
Boiling Point	194.9 °C at 760 mmHg	Synblock[3]
72-76 °C at 2 mmHg	SynQuest Laboratories[4]	
Appearance	Not specified (likely a liquid or low-melting solid)	-
Solubility	Not specified	-

Hazard Identification and Classification

N,N-dimethylpyridin-3-amine is classified as a hazardous substance. The following GHS classifications have been aggregated from various sources. It is crucial to consult the supplier-specific SDS for the most accurate and up-to-date hazard information.

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	H318: Causes serious eye damage
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation

Source: PubChem[1], SynQuest Laboratories[4]

Signal Word: Danger[1]

Hazard Pictograms:

corrosive skull and crossbones

Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50 values for **N,N-dimethylpyridin-3-amine**, are not readily available in the public domain. Given its GHS classification, it should be treated as a substance with significant acute toxicity, corrosive properties, and the potential to cause respiratory irritation.

Handling and Storage

Due to the hazardous nature of **N,N-dimethylpyridin-3-amine**, stringent safety protocols must be followed. The following are general best practices for handling aminopyridines and other hazardous chemicals.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile, double-gloving is recommended).[6] Gloves must be inspected before use and disposed of properly after handling.[5]
 - Wear a lab coat, fully buttoned, and full-length pants.[6]
 - Ensure no skin is exposed.[6]
- Respiratory Protection: All work should be conducted in a certified chemical fume hood.[6][7] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator should be used. [6]

Safe Handling Procedures

- Avoid all personal contact, including inhalation and contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.[8]
- Wash hands thoroughly after handling, even if gloves were worn.[7]
- Use in a well-ventilated area, preferably a chemical fume hood.[6][8]
- Keep containers tightly closed when not in use.
- Avoid the formation of dust and aerosols.[6]

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly sealed.[3]
- Store away from incompatible materials such as strong oxidizing agents and acids.[6]
- The storage area should be secured and accessible only to authorized personnel.

First Aid Measures

In case of exposure, seek immediate medical attention and provide the attending physician with the safety data sheet.

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[9]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[9]

Accidental Release Measures

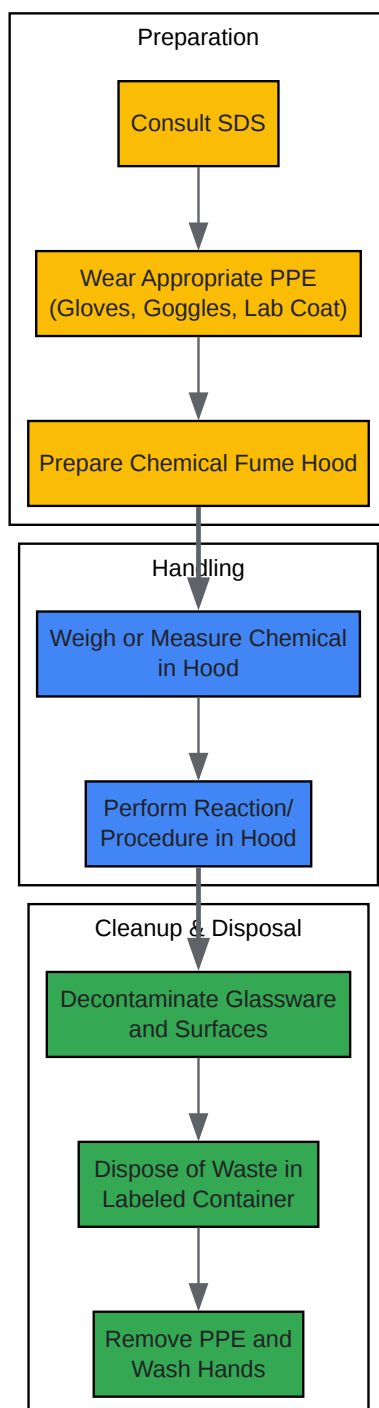
- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4.1. Ensure adequate ventilation.[9]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[9]
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable, labeled container for disposal. Avoid generating dust.[9]

Disposal Considerations

Dispose of **N,N-dimethylpyridin-3-amine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it in the sewer system.

Visualized Workflows and Hazard Relationships

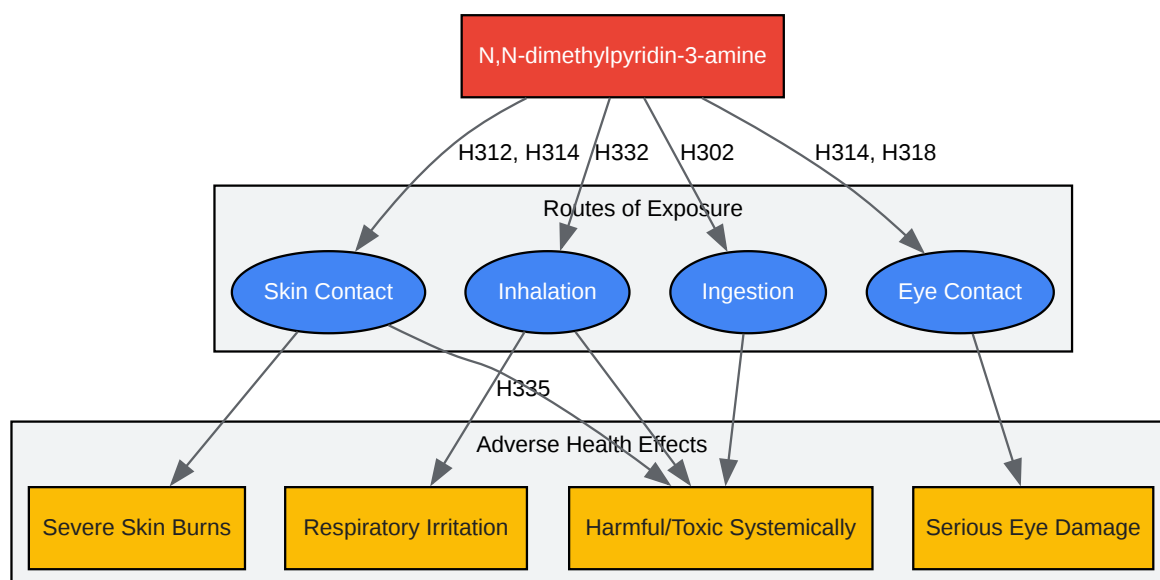
General Handling Workflow for Hazardous Pyridine Derivatives



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Caption: General laboratory workflow for handling hazardous pyridine derivatives.

Logical Relationship of Hazards for N,N-dimethylpyridin-3-amine



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Caption: Relationship between exposure routes and health effects of **N,N-dimethylpyridin-3-amine**.

This document was generated based on publicly available data and is intended for informational purposes only. Always refer to the manufacturer's Safety Data Sheet for complete and accurate information.

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- To cite this document: BenchChem. [N,N-Dimethylpyridin-3-amine: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102484#n-n-dimethylpyridin-3-amine-safety-handling-and-msds-information]

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